

Application Note: Solid-Phase Extraction of Hydroxy Itraconazole from Human Plasma

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Compound of Interest

Compound Name: Hydroxy Itraconazole

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Abstract

This application note provides a detailed protocol for the extraction of **hydroxy itraconazole**, the active metabolite of the antifungal agent itraconazole, from human plasma using solid-phase extraction (SPE). The described method utilizes a hydrophilic-lipophilic balanced (HLB) sorbent for the selective isolation and concentration of the analyte prior to downstream analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is intended for researchers, scientists, and drug development professionals requiring a robust and reliable sample preparation method for pharmacokinetic and therapeutic drug monitoring studies.

Introduction

Itraconazole is a broad-spectrum antifungal agent that undergoes extensive metabolism in the body, with **hydroxy itraconazole** being the major active metabolite.[1][2] Due to significant inter-individual variability in drug absorption and metabolism, therapeutic drug monitoring of both itraconazole and **hydroxy itraconazole** is crucial to ensure efficacy and avoid potential toxicity.[2][3] Solid-phase extraction is a widely used sample preparation technique that offers significant advantages over other methods like liquid-liquid extraction and protein precipitation, including higher analyte recovery, reduced matrix effects, and improved assay sensitivity.[4] This document outlines a detailed SPE protocol using Oasis HLB cartridges, which has been

shown to provide excellent recovery and reproducibility for the analysis of itraconazole and **hydroxy itraconazole** in plasma.[1]

Experimental Protocol

This protocol is based on established methods for the solid-phase extraction of itraconazole and **hydroxy itraconazole** from human plasma.

Materials and Reagents:

- Human plasma with K3 EDTA as anticoagulant
- Itraconazole and **Hydroxy Itraconazole** reference standards
- Internal Standard (e.g., Itraconazole-d9, **Hydroxy Itraconazole**-d8)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (Milli-Q or equivalent)
- Ortho-phosphoric acid solution (50% v/v in water)
- Ammonium formate
- Oasis HLB 1cc (30mg) Solid-Phase Extraction Cartridges
- Polypropylene tubes
- Centrifuge
- SPE manifold
- Vortex mixer

Sample Preparation:

- Thaw frozen plasma samples to room temperature.

- Vortex the plasma samples to ensure homogeneity.
- In a polypropylene tube, aliquot 300 µL of the plasma sample.
- Spike with 50 µL of the internal standard working solution.
- Add 50 µL of 50% ortho-phosphoric acid solution (v/v) in water.
- Vortex the mixture for approximately 30 seconds to ensure complete mixing.

Solid-Phase Extraction Procedure:

The following steps should be performed using an SPE manifold.

- **Conditioning:** Condition the Oasis HLB cartridge by passing 1 mL of methanol followed by 1 mL of water. Ensure the sorbent bed does not go dry.
- **Loading:** Load the pre-treated plasma sample onto the conditioned cartridge at a slow, steady flow rate (approximately 1 mL/min).
- **Washing:** Wash the cartridge with 1 mL of water to remove interfering substances. A second wash with a weak organic solvent (e.g., 5% methanol in water) can be incorporated to further remove polar interferences.
- **Elution:** Elute the analytes (itraconazole and **hydroxy itraconazole**) from the cartridge by passing 1 mL of methanol into a clean collection tube.

Post-Elution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in a suitable mobile phase for the analytical method (e.g., 200 µL of 10 mM ammonium formate buffer (pH 4.0): methanol (20:80 v/v)).
- Vortex the reconstituted sample and transfer to an autosampler vial for analysis by LC-MS/MS.

Data Presentation

The following table summarizes the reported recovery rates for **hydroxy itraconazole** using solid-phase extraction methods.

Analyte	SPE Sorbent	Sample Pre-treatment	Elution Solvent	Mean Recovery (%)	Reference
Hydroxy Itraconazole	Oasis HLB	50% Ortho-phosphoric acid	Methanol	53.73	
Hydroxy Itraconazole	Oasis HLB	Not specified	Not specified	91-94	[1]
Hydroxy Itraconazole	Automated on-line SPE	Acetonitrile precipitation	Acetonitrile	94.0	[5]

Mandatory Visualization



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Caption: Workflow for Solid-Phase Extraction of **Hydroxy Itraconazole**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Determination of itraconazole and its active metabolite in plasma by column liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2800 - Itraconazole LC MSMS | Clinical | Eurofins-Viracor [eurofins-viracor.com]
- 4. researchgate.net [researchgate.net]
- 5. epub.ub.uni-muenchen.de [epub.ub.uni-muenchen.de]
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